

2-(4-iodophenyl)propanal proper disposal procedures

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Compound of Interest

Compound Name: 2-(4-iodophenyl)propanal

CAS No.: 70991-79-6

Cat. No.: B6147346

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Executive Summary: Immediate Action Protocol

Do NOT pour down the drain. Do NOT mix with non-halogenated solvents (e.g., acetone, ethanol). Do NOT mix with strong oxidizers (e.g., nitric acid, peroxides).

2-(4-iodophenyl)propanal is a halogenated aromatic aldehyde. Its disposal is strictly regulated due to the presence of the iodine atom, which produces corrosive hydrogen iodide (HI) and toxic iodine vapors upon combustion. It must be segregated into the Halogenated Organic Waste stream and disposed of via high-temperature incineration at a licensed facility.

Chemical Profile & Hazard Assessment

Effective disposal requires understanding the specific chemical risks associated with the molecule's functional groups.

Feature	Specification	Disposal Implication
Chemical Name	2-(4-iodophenyl)propanal	CAS: 70991-79-6
Functional Groups	Aldehyde (-CHO), Aryl Iodide (Ar-I)	Reactive intermediate; halogenated waste.
Reactivity	Air-sensitive (oxidizes to acid); Polymerization risk	Store under inert gas; minimize headspace in waste containers.
Toxicity	Irritant (Skin/Eye/Respiratory); Potential Sensitizer	Requires full PPE (Nitrile gloves, goggles, lab coat).[1]
Waste Class	Halogenated Organic	CRITICAL: Must be separated from non-halogenated solvents to avoid cross-contamination fees and safety risks.
Flash Point	>110°C (Estimated based on MW)	Combustible liquid/solid; treat as flammable waste.

Why "Halogenated" Matters

Standard organic waste (acetone, methanol) is often used as fuel blending for cement kilns. However, iodinated compounds cannot be processed this way because they release corrosive acid gases (HI) that damage incinerator scrubbers and release toxic iodine (I₂) into the atmosphere. They require specialized high-temperature incineration with specific flue gas treatment.

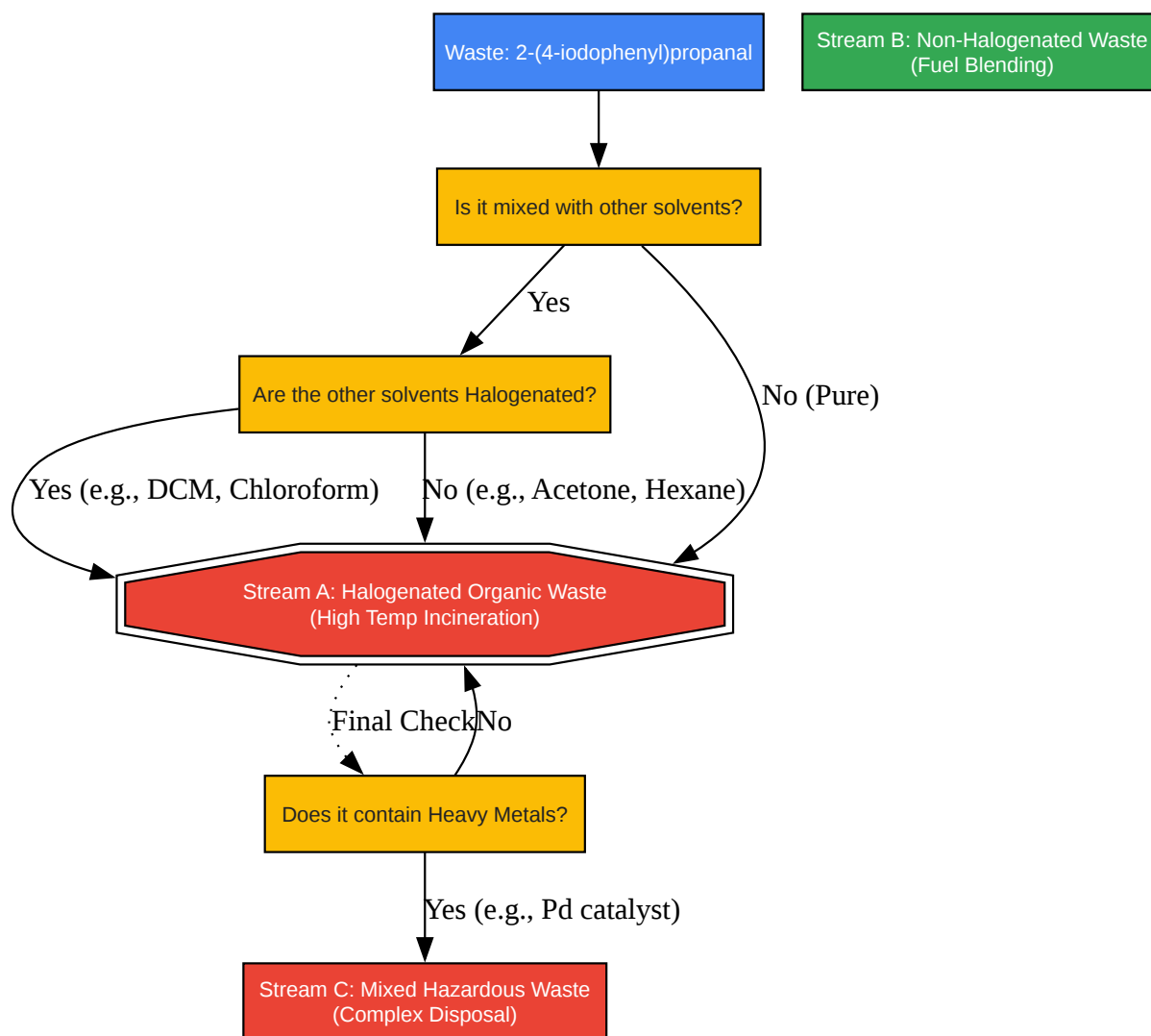
Pre-Disposal Stabilization & Segregation

Before moving the chemical to waste storage, ensure it is stable.

- **Aldehyde Stabilization:** Aldehydes can auto-oxidize to carboxylic acids (2-(4-iodophenyl)propanoic acid) upon exposure to air. While the acid is generally stable, the oxidation process can be exothermic.

- Action: If the material is old or has crystals around the cap, test for peroxides (rare but possible for some aldehydes) or simply treat as "Potentially Unstable" and request immediate pickup.
- Incompatibility Check:
 - Keep away from: Strong bases (NaOH, KOH) which can induce aldol condensation (heat generation).
 - Keep away from: Strong oxidizers (Nitric acid, Chromic acid) which can cause violent oxidation.

Visual Guide: Waste Stream Segregation Logic



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Figure 1: Decision logic for segregating iodinated aldehyde waste. Note that even if mixed with non-halogenated solvents (like acetone), the presence of the Iodine atom forces the entire mixture into the Halogenated stream.

Step-by-Step Disposal Workflow

Step 1: Container Selection

- Material: High-Density Polyethylene (HDPE) or Amber Glass.
 - Why: Amber glass protects light-sensitive iodides from decomposition. HDPE is resistant to organic solvents.
- Condition: Must be clean, leak-proof, and have a screw-top cap with a chemically resistant liner (Teflon/PTFE).

Step 2: Packaging & Labeling

- Transfer: Pour the chemical into the container using a funnel to avoid spillage. Do not fill >90% to allow for thermal expansion.
- Labeling: Attach a hazardous waste tag immediately.
 - Chemical Name: Write "**2-(4-iodophenyl)propanal**" (Do not use abbreviations).
 - Constituents: If in solution, list all solvents and their approximate % (e.g., "**2-(4-iodophenyl)propanal** 5%, Dichloromethane 95%").
 - Hazard Checkboxes: Check "Toxic" and "Irritant".

Step 3: Storage

- Store in a Secondary Containment tray (polypropylene) to catch leaks.
- Store in a cool, well-ventilated area away from direct sunlight (iodine compounds are photosensitive).[2]
- Time Limit: Most institutions (and EPA regulations) require waste to be moved from Satellite Accumulation Areas (SAA) within 3 days of the container becoming full, or within 90/180 days of the start date depending on generator status.

Emergency Spill Procedures

If a spill occurs outside of a fume hood, evacuate the immediate area.

Spill Response Workflow:

- PPE: Don double nitrile gloves, safety goggles, lab coat, and a half-mask respirator with organic vapor cartridges if ventilation is poor.
- Containment: Use Universal Absorbent Pads or vermiculite to dike the spill.
 - Note: Do not use paper towels for large spills as they increase surface area for evaporation.
- Neutralization (Optional but Recommended for Odor):
 - If the aldehyde smell is pungent, cover the absorbed spill with a dilute solution of Sodium Bisulfite (NaHSO_3) to help sequester the aldehyde, though simple absorption is usually faster for small spills.
- Cleanup: Scoop absorbed material into a wide-mouth HDPE jar.
- Decontamination: Wipe the surface with soap and water.
- Disposal: Label the jar as "Debris contaminated with **2-(4-iodophenyl)propanal**" and manage as Halogenated Solid Waste.

Regulatory Classification (RCRA/EPA)

For US-based laboratories, strict adherence to EPA codes is mandatory.

Parameter	Classification	Code
Waste Type	Halogenated Organic Solvent	F002 (if spent solvent mix) or D001 (Ignitable)
Toxicity Characteristic	Not specifically listed (Not P- or U-listed by default)	Treat as Characteristic Hazardous Waste
DOT Shipping Name	Flammable Liquid, N.O.S. (if liquid) or Toxic Solid, Organic, N.O.S.	Depends on physical state
UN Number	UN 1993 (Flammable Liquid) or UN 2811 (Toxic Solid)	Consult EHS for specific shipping

Note on Incineration: The final disposal facility must be permitted to burn halogenated waste. The iodine content requires the facility to have acid gas scrubbers to capture HI and I₂ emissions [1].

References

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- Princeton University EHS. Waste Management: Halogenated vs. Non-Halogenated Solvents. Retrieved from [\[Link\]](#)
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